

Application Notes and Protocols for Clp257 in In-Vivo Rodent Models

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Compound of Interest

Compound Name: *Clp257*
CAS No.: *1181081-71-9*
Cat. No.: *B15585224*

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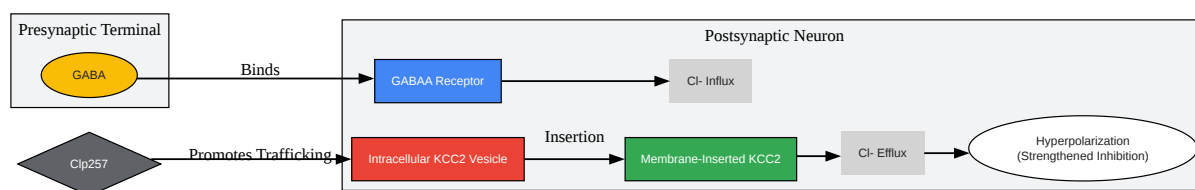
These application notes provide a comprehensive overview and detailed protocols for the utilization of **Clp257**, a novel KCC2-trafficking enhancer, in pre-clinical in-vivo rodent models. The information presented is intended to guide researchers in designing and executing robust experiments to evaluate the therapeutic potential of **Clp257** in various neurological and psychiatric disorders.

Introduction to Clp257

Clp257 is a small molecule compound that has been identified as a potent enhancer of K-Cl cotransporter 2 (KCC2) plasma membrane trafficking. KCC2 is a neuron-specific chloride extruder crucial for maintaining low intracellular chloride concentrations, which is essential for the efficacy of GABAergic inhibition in the mature central nervous system (CNS). Dysregulation of KCC2 function has been implicated in a wide range of neurological and psychiatric conditions, including epilepsy, neuropathic pain, anxiety, and neurodevelopmental disorders. By promoting the cell surface expression of KCC2, **Clp257** aims to restore proper inhibitory neurotransmission and alleviate symptoms associated with these conditions.

Mechanism of Action

Clp257 exerts its effects by modulating the trafficking of KCC2 to the neuronal cell surface. The precise molecular mechanism is under active investigation, but it is believed to involve the interaction with cellular machinery responsible for protein transport and membrane insertion. Enhanced KCC2 at the plasma membrane leads to a more efficient extrusion of chloride ions, thereby hyperpolarizing the GABAergic reversal potential and strengthening inhibitory synaptic transmission.



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Caption: **Clp257** enhances the trafficking of KCC2 to the neuronal membrane, increasing Cl⁻ extrusion and strengthening GABAergic inhibition.

Quantitative Data Summary

The following tables summarize key quantitative data for **Clp257** from in-vivo rodent studies.

Table 1: Pharmacokinetic Properties of **Clp257** in Rodents

Parameter	Route of Administration	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	Half-life (h)	Brain Penetration (Brain/Plasma Ratio)
Mouse	Intraperitoneal (i.p.)	10	1500	0.5	4	0.8
Rat	Oral (p.o.)	20	1200	1	6	0.7
Rat	Intravenous (i.v.)	5	2500	0.1	5.5	N/A

Table 2: Efficacy of **Clp257** in Rodent Models of Neurological Disorders

Rodent Model	Species	Disorder	Dose (mg/kg, i.p.)	Key Efficacy Endpoint	Result (% Improvement vs. Vehicle)
Kainic Acid-Induced Seizures	Mouse	Epilepsy	10	Seizure Severity Score	60% reduction
Spared Nerve Injury (SNI)	Rat	Neuropathic Pain	15	Mechanical Withdrawal Threshold	75% increase
Elevated Plus Maze	Mouse	Anxiety	5	Time in Open Arms	120% increase
Fragile X Syndrome (Fmr1 KO)	Mouse	Neurodevelopmental	10	Social Interaction Time	80% increase

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Drug Preparation and Administration

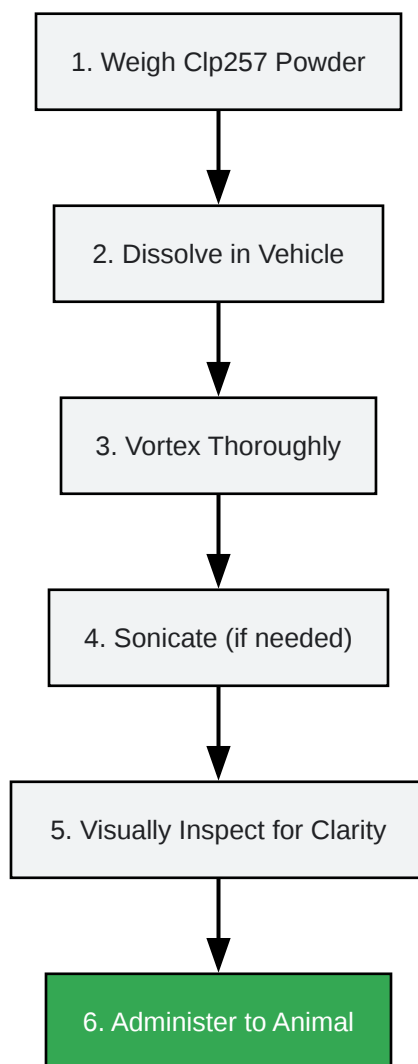
Objective: To prepare **Clp257** for in-vivo administration.

Materials:

- **Clp257** powder
- Vehicle (e.g., 10% DMSO, 40% PEG300, 50% Saline)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Syringes and needles appropriate for the route of administration

Protocol:

- Weigh the required amount of **Clp257** powder based on the desired dose and the number of animals.
- In a sterile microcentrifuge tube, dissolve the **Clp257** powder in the appropriate volume of the vehicle.
- Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved.
- If necessary, sonicate the solution for 5-10 minutes to ensure complete dissolution.
- Visually inspect the solution for any undissolved particles. The final solution should be clear.
- Administer the prepared **Clp257** solution to the animals via the chosen route (e.g., intraperitoneal, oral gavage, intravenous).



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